

In-Depth Technical Guide: 2-((tert-Butoxycarbonyl)amino)-4-chlorobenzoic Acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-((tert-Butoxycarbonyl)amino)-4-chlorobenzoic acid

Cat. No.: B147920

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CAS Number: 136290-47-6

This technical guide provides a comprehensive overview of **2-((tert-Butoxycarbonyl)amino)-4-chlorobenzoic acid**, a key intermediate in organic synthesis, particularly within the realms of pharmaceutical and medicinal chemistry. This document is intended for researchers, scientists, and professionals involved in drug discovery and development.

Chemical Identity and Properties

2-((tert-Butoxycarbonyl)amino)-4-chlorobenzoic acid, also known as 4-Chloro-2-(Boc-amino)benzoic acid, is a substituted aromatic carboxylic acid. The presence of a tert-butoxycarbonyl (Boc) protecting group on the amino functionality makes it a valuable building block for the synthesis of more complex molecules, allowing for controlled and selective reactions.

Table 1: Physicochemical Properties

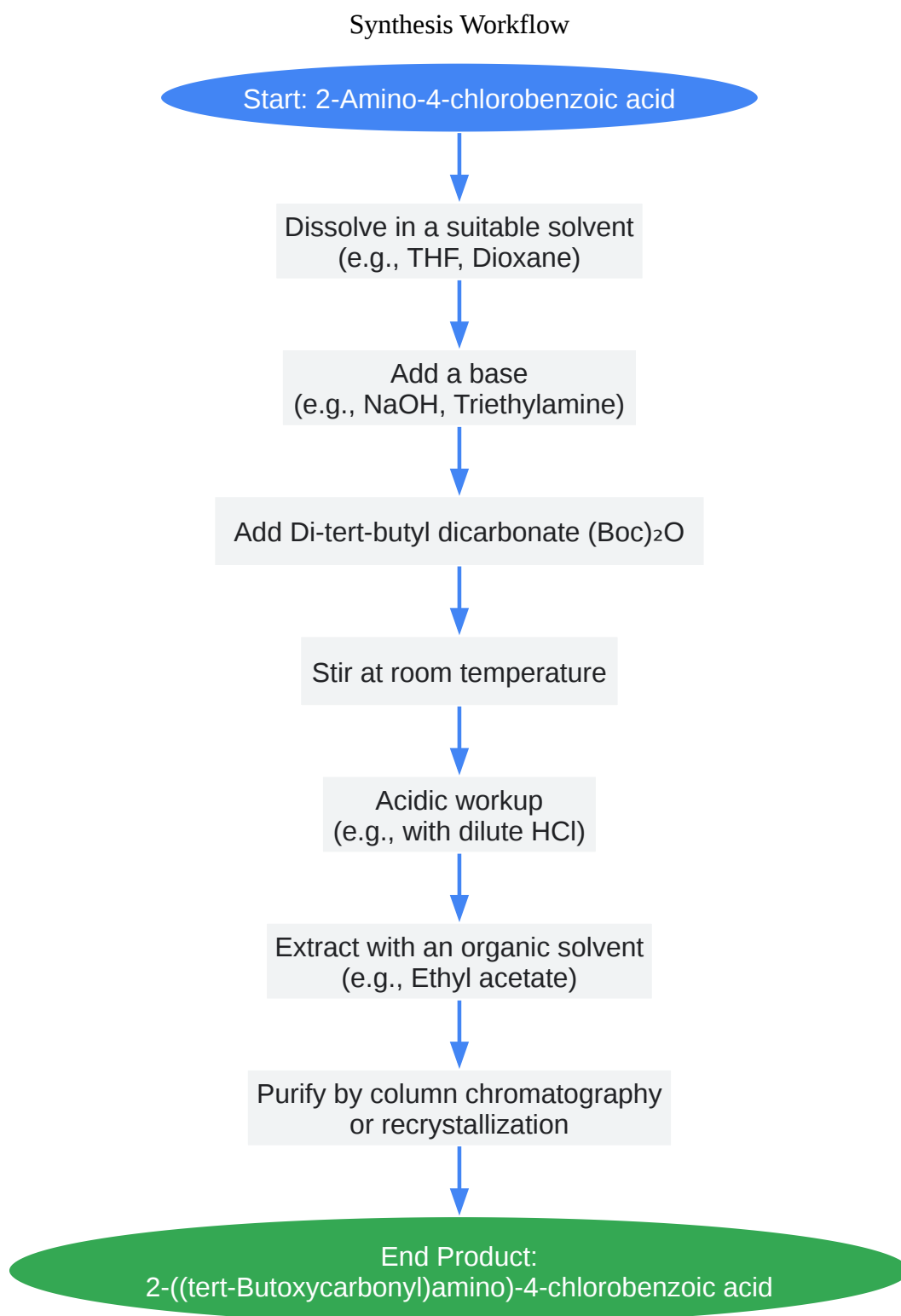
Property	Value	Source
CAS Number	136290-47-6	[1]
Molecular Formula	C ₁₂ H ₁₄ ClNO ₄	[1]
Molecular Weight	271.70 g/mol	[2]
IUPAC Name	2-[(tert-butoxycarbonyl)amino]-4-chlorobenzoic acid	[2]
Synonyms	4-Chloro-2-(Boc-amino)benzoic acid, N-Boc-2-amino-4-chlorobenzoic acid	[2]
Appearance	Solid (form may vary)	General knowledge
Boiling Point	352.4 °C (predicted)	General knowledge
Storage Temperature	2-8°C	General knowledge

Synthesis and Experimental Protocols

While specific, detailed peer-reviewed synthesis protocols for **2-((tert-butoxycarbonyl)amino)-4-chlorobenzoic acid** are not readily available in the public domain, its synthesis can be logically derived from the protection of its parent amine, 2-amino-4-chlorobenzoic acid. The following represents a generalized, plausible experimental workflow for its preparation.

General Synthesis Workflow

The synthesis of **2-((tert-butoxycarbonyl)amino)-4-chlorobenzoic acid** typically involves the protection of the amino group of 2-amino-4-chlorobenzoic acid using di-tert-butyl dicarbonate (Boc₂O) under basic conditions.



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Caption: General workflow for the Boc-protection of 2-amino-4-chlorobenzoic acid.

Postulated Experimental Protocol: Boc Protection of 2-Amino-4-chlorobenzoic Acid

Materials:

- 2-Amino-4-chlorobenzoic acid
- Di-tert-butyl dicarbonate (Boc_2O)
- Sodium hydroxide (NaOH) or Triethylamine (Et_3N)
- Tetrahydrofuran (THF) or 1,4-Dioxane
- Ethyl acetate
- 1 M Hydrochloric acid (HCl)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask, magnetic stirrer, separatory funnel, rotary evaporator, and standard laboratory glassware.

Procedure:

- **Dissolution:** In a round-bottom flask, dissolve 2-amino-4-chlorobenzoic acid (1 equivalent) in a suitable solvent such as THF or 1,4-dioxane.
- **Basification:** Add an aqueous solution of sodium hydroxide (1.1 equivalents) or triethylamine (1.2 equivalents) to the reaction mixture while stirring.
- **Boc-Protection:** To the stirred solution, add di-tert-butyl dicarbonate (1.1 equivalents) either neat or dissolved in a small amount of the reaction solvent.
- **Reaction:** Allow the mixture to stir at room temperature for 12-24 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).

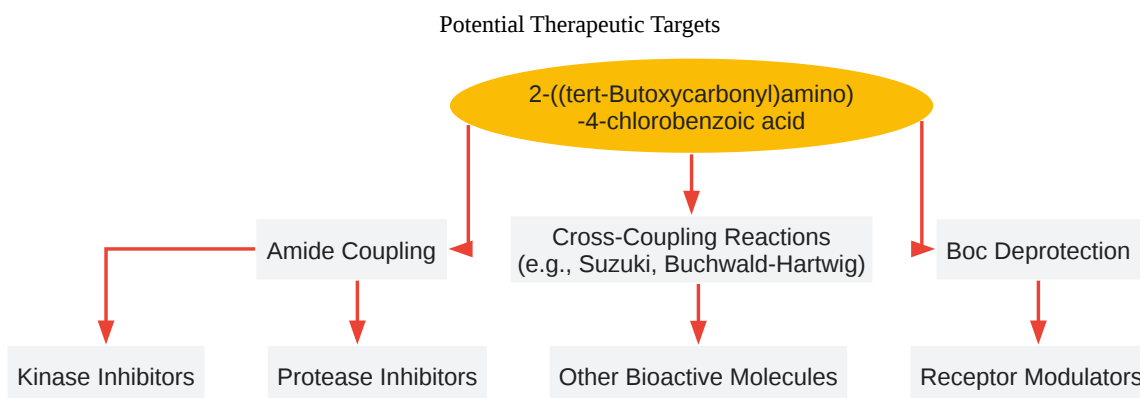
- **Work-up:** Once the reaction is complete, concentrate the mixture under reduced pressure to remove the organic solvent. Add water to the residue and then acidify the aqueous solution to a pH of approximately 2-3 with 1 M HCl. This will precipitate the product.
- **Extraction:** Extract the aqueous layer with ethyl acetate (3 x volume).
- **Washing:** Combine the organic layers and wash with water and then with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 , filter, and concentrate under reduced pressure to yield the crude product.
- **Purification:** The crude product can be purified by silica gel column chromatography using a mixture of hexane and ethyl acetate as the eluent, or by recrystallization from a suitable solvent system (e.g., ethyl acetate/hexane).

Role in Drug Discovery and Development

While specific biological activity or direct application in signaling pathways for **2-((tert-Butoxycarbonyl)amino)-4-chlorobenzoic acid** is not extensively documented, its utility lies in its role as a versatile intermediate for the synthesis of pharmacologically active molecules. The Boc-protected amino group and the carboxylic acid functionality allow for its incorporation into a variety of molecular scaffolds. The chloro-substituent provides a handle for further modifications through cross-coupling reactions.

Potential Applications in Medicinal Chemistry

Derivatives of aminobenzoic acids are known to be part of various therapeutic agents. The structure of **2-((tert-Butoxycarbonyl)amino)-4-chlorobenzoic acid** makes it a suitable precursor for the synthesis of compounds targeting a range of biological pathways.

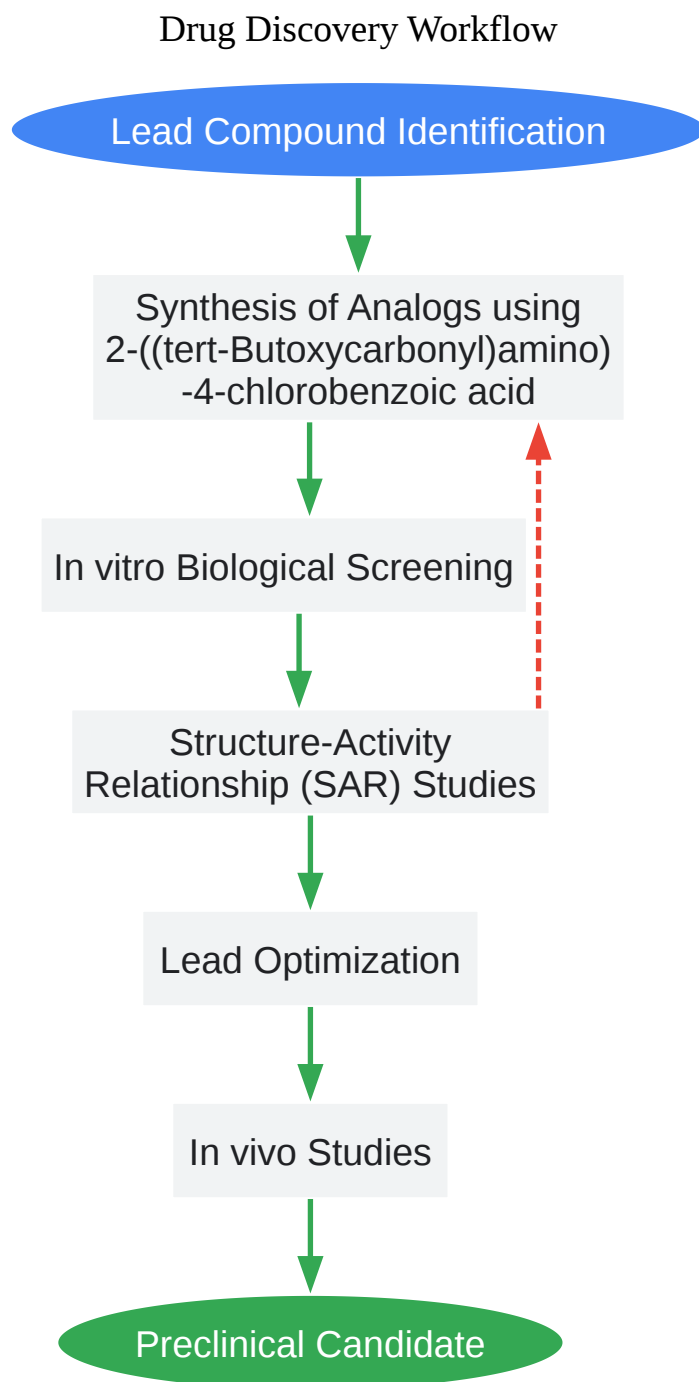


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Caption: Potential synthetic pathways from the core molecule to various drug classes.

General Experimental Workflow in Drug Discovery

The use of **2-((tert-Butoxycarbonyl)amino)-4-chlorobenzoic acid** in a drug discovery program would typically follow a multi-step process, starting from its incorporation into a lead molecule, followed by optimization and biological evaluation.



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Caption: A typical workflow illustrating the use of the title compound in drug discovery.

Safety and Handling

As with any chemical reagent, **2-((tert-Butoxycarbonyl)amino)-4-chlorobenzoic acid** should be handled with appropriate safety precautions in a well-ventilated laboratory. Personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

2-((tert-Butoxycarbonyl)amino)-4-chlorobenzoic acid (CAS: 136290-47-6) is a valuable synthetic intermediate for the development of novel compounds in the pharmaceutical industry. Its bifunctional nature, with a protected amine and a carboxylic acid, coupled with a reactive chloro-substituent, provides a versatile platform for the construction of complex molecular architectures. While direct biological data for this specific compound is limited, its utility as a building block in the synthesis of potential therapeutic agents is clear. Further research and publication of its applications will undoubtedly provide more specific insights into its role in medicinal chemistry and drug discovery.

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References

- 1. 2- (tert-Butoxycarbonyl)amino -4-chlorobenzoic acid Sigma-Aldrich [sigmaaldrich.com]
- 2. fishersci.nl [fishersci.nl]
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